

In-Depth Technical Guide to the Solubility of Octhilinone in Organic Solvents

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Compound of Interest

Compound Name: **Ochtlinone**

Cat. No.: **B020654**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **octhilinone** (2-octyl-2H-isothiazol-3-one), a widely used biocide, in various organic solvents. Understanding the solubility of this compound is critical for its effective formulation, application, and for the development of analytical methods. This document compiles quantitative solubility data, details experimental protocols for solubility determination, and explores a known interaction with a biological signaling pathway.

Core Concepts in Solubility

The solubility of a substance is a fundamental physicochemical property that dictates its ability to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution. For a biocide like **octhilinone**, solubility in organic solvents is crucial for creating concentrated formulations, ensuring stability, and facilitating its use in various industrial and pharmaceutical applications. The principle of "like dissolves like" is a key predictor of solubility, where substances with similar polarities tend to be miscible.

Quantitative Solubility of Octhilinone

The following table summarizes the available quantitative data on the solubility of **octhilinone** in a range of organic solvents and water at specified temperatures. This data is essential for formulation development, allowing for the preparation of stable solutions at desired concentrations.

Solvent	Temperature (°C)	Solubility
Highly Soluble In		
Ethyl Acetate	25	>900 g/L[1]
Toluene	25	>800 g/L[1]
Methanol	20	800 g/L[2]
Soluble In		
Hexane	25	64 g/L[1]
Slightly Soluble In		
Water	25	0.5 g/L (500 mg/L)[1][3][4]
Qualitative Solubility		
Acetone	Ambient	Soluble[5]
Chloroform	Ambient	Slightly Soluble
Propylene Glycol	Ambient	Soluble[5]
Ethanol	Ambient	Soluble[5]
Mineral Oil	Ambient	Soluble[5]
Butyl Cellosolve	Ambient	Soluble[5]
Corn Oil	Ambient	Soluble[5]
Ethyl Ether	Ambient	Soluble[5]
Insoluble In		
Heptane	Ambient	Insoluble

Experimental Protocol: Determination of Octhilinone Solubility via the Shake-Flask Method

The shake-flask method is a widely accepted and reliable technique for determining the thermodynamic equilibrium solubility of a compound. The following protocol is a generalized

procedure that can be adapted for determining the solubility of **octhilinone** in various organic solvents. This method is based on the principles outlined in OECD Guideline 105.[6]

Materials and Equipment

- **Octhilinone** (of known purity)
- Selected organic solvents (analytical grade or higher)
- Glass vials with screw caps
- Orbital shaker with temperature control
- Analytical balance
- Centrifuge
- Syringes and syringe filters (chemically inert, e.g., PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Volumetric flasks and pipettes

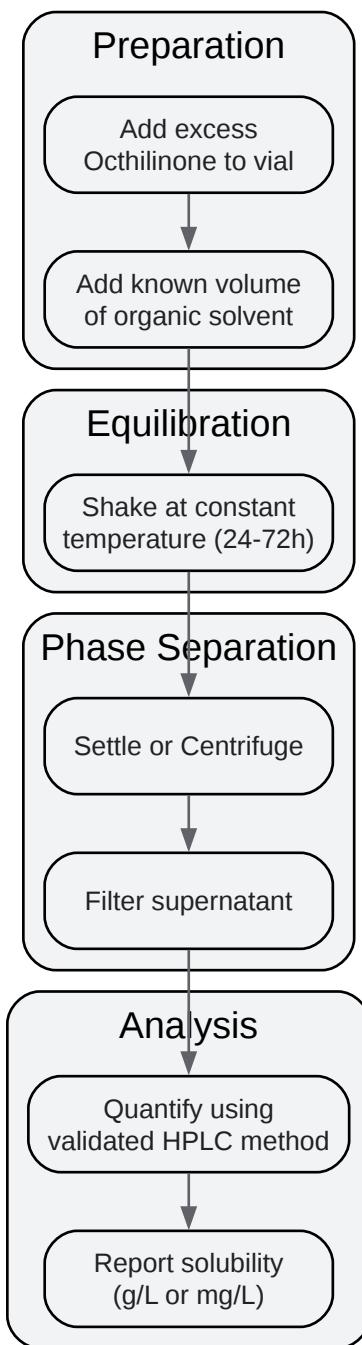
Procedure

- Preparation of Supersaturated Solution: Add an excess amount of **octhilinone** to a glass vial. The excess solid is crucial to ensure that the solution reaches saturation.
- Solvent Addition: Add a known volume of the selected organic solvent to the vial.
- Equilibration: Tightly cap the vial and place it on an orbital shaker set to a constant temperature (e.g., 25 °C). The mixture should be agitated for a sufficient period to reach equilibrium, which can range from 24 to 72 hours. Preliminary experiments are recommended to determine the optimal equilibration time.
- Phase Separation: After equilibration, cease agitation and allow the vials to stand undisturbed for several hours to permit the excess solid to settle. For finer suspensions,

centrifugation at a controlled temperature can be employed to facilitate the separation of the solid and liquid phases.

- **Sample Collection and Filtration:** Carefully withdraw a clear aliquot of the supernatant using a syringe. Immediately filter the aliquot through a chemically resistant syringe filter (e.g., 0.45 μm PTFE) into a clean vial. This step is critical to remove any undissolved microparticles.
- **Quantification:** The concentration of **octhilinone** in the clear, saturated filtrate is then determined using a validated analytical method, such as HPLC. A calibration curve should be prepared using standard solutions of **octhilinone** of known concentrations to ensure accurate quantification.
- **Data Reporting:** The solubility is reported in units of mass per volume (e.g., g/L or mg/L) at the specified temperature.

Experimental Workflow for Solubility Determination



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Shake-Flask Method Workflow

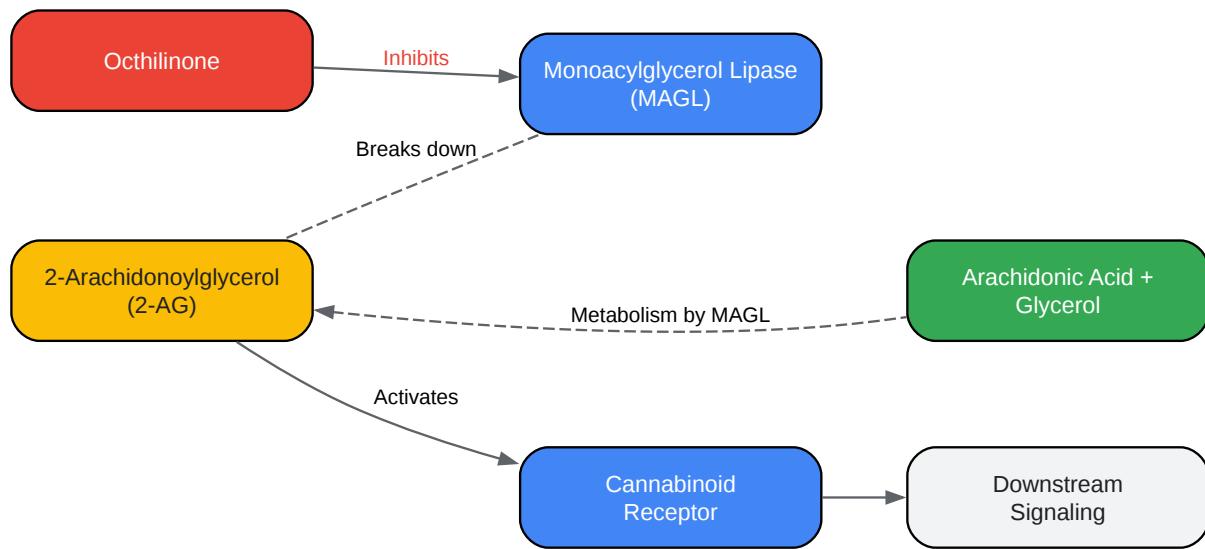
Interaction with Signaling Pathways: Inhibition of Monoacylglycerol Lipase (MAGL)

While the primary function of **octhilinone** is as a broad-spectrum biocide, research has revealed a specific interaction with a key enzyme in the endocannabinoid signaling pathway: monoacylglycerol lipase (MAGL).

Octhilinone has been identified as a potent, partially reversible inhibitor of MAGL. This enzyme is responsible for the breakdown of the endocannabinoid 2-arachidonoylglycerol (2-AG). By inhibiting MAGL, **octhilinone** can lead to an accumulation of 2-AG, which in turn modulates cannabinoid receptor signaling. The inhibitory action of **octhilinone** on MAGL involves interaction with a critical cysteine residue (Cys208) in the enzyme.

This interaction highlights a potential for **octhilinone** and its derivatives to be investigated for therapeutic applications beyond their biocidal properties, particularly in conditions where modulation of the endocannabinoid system is desired.

Signaling Pathway of MAGL Inhibition by Octhilinone



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MAGL Inhibition by **Octhilinone**

Conclusion

This technical guide provides a consolidated resource on the solubility of **octhilinone** in various organic solvents, offering valuable quantitative data for researchers and formulation

scientists. The detailed experimental protocol for solubility determination using the shake-flask method provides a practical framework for generating reliable and reproducible data. Furthermore, the elucidation of **octhilinone**'s interaction with the monoacylglycerol lipase signaling pathway opens avenues for further research into its biological activities beyond its established role as a biocide. This compilation of data and methodologies is intended to support the informed use and continued investigation of **octhilinone** in scientific and industrial settings.

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